

# Inter-Laboratory Comparison of Tetramethyllead Measurements: A Performance Evaluation Guide

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## Compound of Interest

Compound Name: Tetramethyllead

Cat. No.: B1204573

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This guide provides a comprehensive overview of a hypothetical inter-laboratory comparison for the measurement of **tetramethyllead**. The data and protocols presented are designed to be representative of a typical proficiency testing scheme, offering valuable insights for researchers, scientists, and professionals in drug development involved in trace analysis. The objective of such a comparison is to assess the proficiency of participating laboratories in accurately quantifying **tetramethyllead**, a crucial aspect of quality control and regulatory compliance.

## Data Presentation

The following table summarizes the hypothetical results from an inter-laboratory comparison study on the determination of **tetramethyllead** in a spiked gasoline sample. The assigned value was determined from the consensus of the participants' results after the removal of outliers.

Table 1: Results of Inter-Laboratory Comparison for **Tetramethyllead** in Gasoline

Laboratory ID	Reported Value (mg/kg)	Measurement Uncertainty ( $\pm$ mg/kg)	z-score	Performance
Lab-01	0.88	0.09	-0.21	Satisfactory
Lab-02	0.95	0.10	0.54	Satisfactory
Lab-03	0.79	0.08	-1.18	Satisfactory
Lab-04	1.02	0.11	1.29	Satisfactory
Lab-05	0.65	0.07	-2.69	Unsatisfactory
Lab-06	0.91	0.09	0.11	Satisfactory
Lab-07	0.85	0.09	-0.53	Satisfactory
Lab-08	0.99	0.10	0.97	Satisfactory
Lab-09	0.93	0.10	0.32	Satisfactory
Lab-10	0.82	0.08	-0.85	Satisfactory
Assigned Value	0.90 mg/kg			
Standard Deviation for Proficiency Assessment ( $\sigma$ )	0.093 mg/kg			

Note: The data presented in this table is hypothetical and for illustrative purposes only.

## Experimental Protocols

The following is a typical analytical protocol that could be employed for the determination of **tetramethyllead** in gasoline, based on established methods.

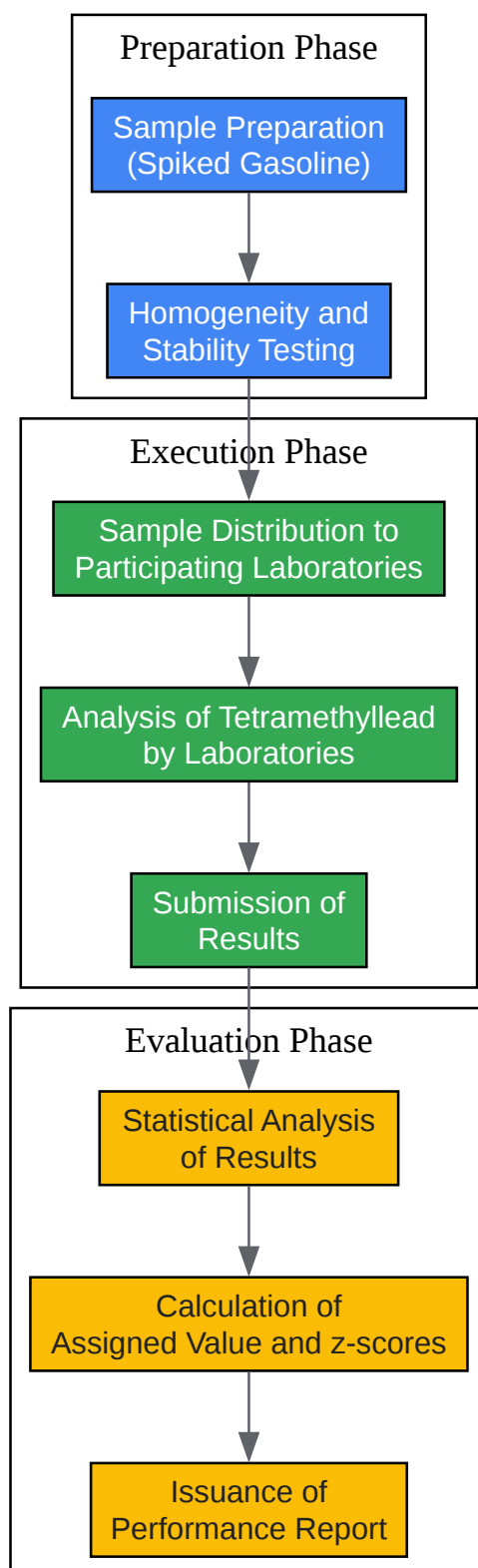
Method: Gas Chromatography with Mass Spectrometry (GC-MS)

- Sample Preparation:

- A known weight of the gasoline sample is diluted with a suitable solvent, such as hexane or isooctane.
- An internal standard (e.g., tetraethyllead-d20) is added to the diluted sample to correct for matrix effects and variations in instrument response.
- Instrumentation:
  - A gas chromatograph equipped with a capillary column (e.g., DB-5ms) is used for the separation of **tetramethyllead** from other gasoline components.
  - The GC is coupled to a mass spectrometer for detection and quantification.
- GC Conditions:
  - Injector Temperature: 250 °C
  - Oven Temperature Program: Initial temperature of 50 °C, hold for 2 minutes, then ramp to 200 °C at a rate of 10 °C/min.
  - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Acquisition Mode: Selected Ion Monitoring (SIM) of characteristic ions for **tetramethyllead** and the internal standard.
- Quantification:
  - A calibration curve is generated using a series of standards containing known concentrations of **tetramethyllead** and the internal standard.
  - The concentration of **tetramethyllead** in the sample is determined by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

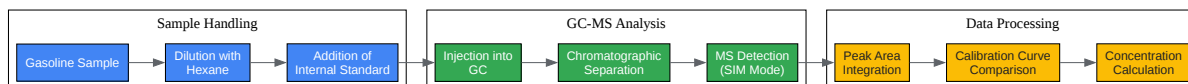
## Visualizations

The following diagrams illustrate the key workflows in the inter-laboratory comparison study.



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Caption: Workflow of the Inter-Laboratory Comparison Study.



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Caption: Analytical Workflow for **Tetramethyllead** in Gasoline.

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